

9-Bromophenanthrene: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: 9-Bromophenanthrene

Cat. No.: B047481

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety and handling precautions for **9-Bromophenanthrene**. The information is intended to support laboratory personnel in the safe use, storage, and disposal of this chemical, minimizing the risk of exposure and ensuring a safe working environment.

Chemical and Physical Properties

9-Bromophenanthrene is a halogenated polycyclic aromatic hydrocarbon. It is a solid at room temperature and typically appears as a white to off-white crystalline powder or flakes.^[1]

Property	Value	Source
Molecular Formula	C ₁₄ H ₉ Br	[2][3][4]
Molecular Weight	257.13 g/mol	[2][3][4]
CAS Number	573-17-1	[2][3]
Melting Point	60-64 °C	[3]
Boiling Point	180-190 °C at 2 mmHg	[3]
Flash Point	> 110 °C (> 230 °F)	[5]
Solubility	Sparingly soluble in water. Soluble in organic solvents like ethanol and acetone.[6]	[6]

Hazard Identification and GHS Classification

The hazard classification for **9-Bromophenanthrene** is not harmonized and may vary between suppliers. However, aggregated data suggests the following potential hazards:

- Skin Irritation: May cause skin irritation, leading to redness, itching, and inflammation.[4][6]
- Eye Irritation: Can cause serious eye irritation, resulting in redness, tearing, and discomfort. [4][6]
- Respiratory Irritation: Inhalation of dust or fumes may cause respiratory tract irritation, leading to coughing and shortness of breath.[4][6]
- Mutagenicity: As a polycyclic aromatic hydrocarbon derivative, it may have mutagenic potential.[1] One study indicated mutagenic effects in *Salmonella typhimurium*. [7]

GHS Hazard Statements (Potential):[4]

- H315: Causes skin irritation.
- H319: Causes serious eye irritation.

- H335: May cause respiratory irritation.

Due to the potential hazards, it is crucial to handle **9-Bromophenanthrene** with caution in a well-ventilated area and with appropriate personal protective equipment.

First-Aid Measures

In the event of exposure, follow these first-aid procedures:[2]

Exposure Route	First-Aid Procedure
Eye Contact	Immediately rinse eyes with plenty of water for at least 15 minutes, also under the eyelids. Seek medical attention.[2]
Skin Contact	Wash off immediately with soap and plenty of water while removing all contaminated clothing and shoes. Get medical attention if irritation develops.[2]
Inhalation	Move the exposed person to fresh air. If not breathing, give artificial respiration. Seek medical attention.[2]
Ingestion	Clean mouth with water and drink plenty of water afterwards. Do not induce vomiting. Seek medical attention.[2]

Handling and Storage

Handling:

- Handle in a well-ventilated area, preferably in a chemical fume hood.[6]
- Avoid formation of dust and aerosols.[8]
- Wear appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat.[6][9]

- Avoid contact with skin, eyes, and clothing.[\[6\]](#)
- Wash hands thoroughly after handling.

Storage:

- Store in a cool, dry, and well-ventilated place.[\[2\]](#)
- Keep the container tightly closed.[\[2\]](#)
- Store away from incompatible materials such as strong oxidizing agents.[\[2\]](#)

Personal Protective Equipment (PPE)

The following personal protective equipment is recommended when handling **9-Bromophenanthrene**:[\[2\]](#)[\[9\]](#)

Protection Type	Recommendation
Eye/Face Protection	Wear chemical safety goggles or a face shield. [2]
Skin Protection	Wear protective gloves (e.g., nitrile rubber) and a lab coat. [2] [6]
Respiratory Protection	If dust is generated, use a NIOSH-approved respirator with a particulate filter (e.g., N95). [9]

Experimental Protocols

While specific experimental data on the toxicity of **9-Bromophenanthrene** is limited, the following are generalized protocols for assessing the types of hazards it may present.

Dermal Irritation Test (Based on OECD Guideline 404)

This test determines the potential of a substance to cause skin irritation.

Methodology:

- **Test System:** Healthy young adult albino rabbits are typically used.
- **Application:** A small area of the animal's back is clipped free of fur. 0.5 g of the test substance (moistened if solid) is applied to a small area of intact skin.
- **Exposure:** The test site is covered with a gauze patch and bandage for a 4-hour exposure period.
- **Observation:** After the exposure period, the patch is removed, and the skin is wiped to remove any residual test substance. The skin is then examined for erythema (redness) and edema (swelling) at 1, 24, 48, and 72 hours after patch removal.
- **Scoring:** The degree of skin reaction is scored according to a standardized scale.

Eye Irritation Test (Based on OECD Guideline 405)

This test evaluates the potential of a substance to cause eye irritation or damage.

Methodology:

- **Test System:** Healthy young adult albino rabbits are used.
- **Application:** A single dose of the test substance (0.1 mL for liquids or 0.1 g for solids) is instilled into the conjunctival sac of one eye of the animal. The other eye serves as a control.
- **Observation:** The eyes are examined for ocular reactions (corneal opacity, iritis, conjunctival redness, and chemosis) at 1, 24, 48, and 72 hours after application.
- **Scoring:** The severity of the ocular lesions is scored using a standardized system.

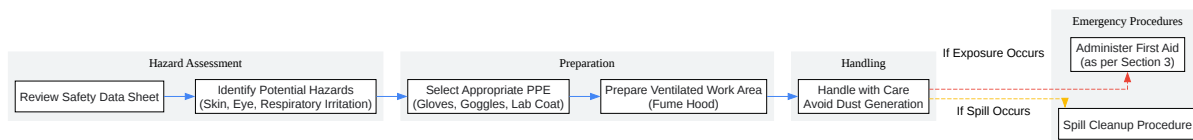
Ames Test for Mutagenicity (Bacterial Reverse Mutation Assay)

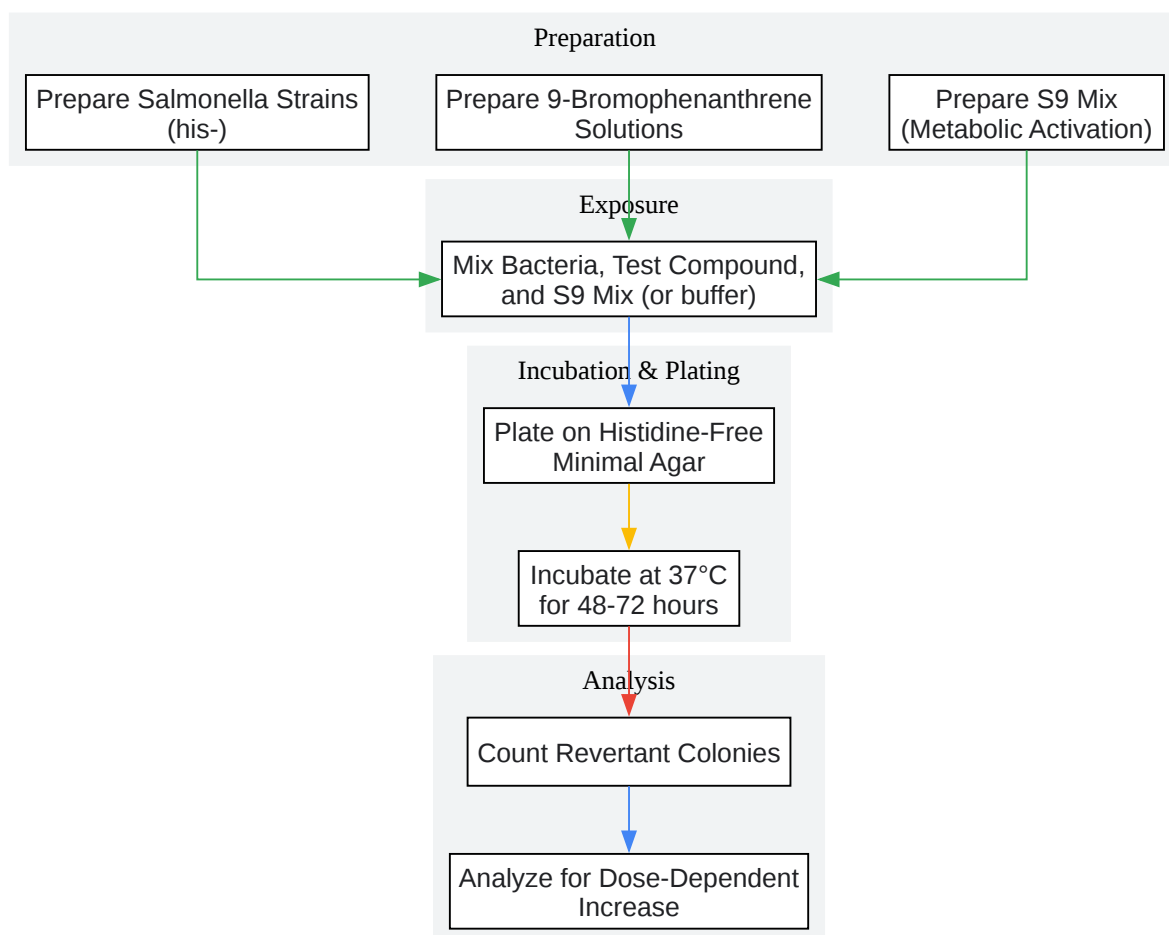
This test is used to assess the mutagenic potential of a chemical.

Methodology:

- **Test System:** Histidine-dependent strains of *Salmonella typhimurium* (e.g., TA98, TA100) are used. These strains cannot grow in a histidine-free medium unless a reverse mutation occurs.
- **Metabolic Activation:** The test is performed with and without a mammalian metabolic activation system (S9 mix from rat liver) to mimic metabolism in mammals.
- **Exposure:** The bacterial strains are exposed to various concentrations of **9-Bromophenanthrene**, both with and without the S9 mix.
- **Plating:** The treated bacteria are plated on a minimal agar medium that lacks histidine.
- **Incubation:** The plates are incubated at 37°C for 48-72 hours.
- **Evaluation:** The number of revertant colonies (colonies that have undergone a mutation allowing them to grow without histidine) is counted. A significant, dose-dependent increase in the number of revertant colonies compared to the control indicates that the substance is mutagenic.

Visualizations





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- To cite this document: BenchChem. [9-Bromophenanthrene: A Technical Guide to Safety and Handling]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b047481#safety-and-handling-precautions-for-9-bromophenanthrene]

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